

Navigating Chemical Ambiguity: A Technical Guide to Hydroxyzine Hydrochloride and Related Compounds

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Azepan-3-ol hydrochloride*

CAS No.: *1951441-20-5*

Cat. No.: *B2443115*

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction: Deciphering "3-hydroxyazepane HCl"

In the landscape of chemical nomenclature, precision is paramount. The query for "3-hydroxyazepane HCl" presents a point of ambiguity, as this specific name does not correspond to a commonly indexed or commercially available chemical entity in major databases. This guide, therefore, addresses the most probable interpretations of this query, focusing on two structurally related and commercially significant compounds: Hydroxyzine Hydrochloride and, to a lesser extent, 3-hydroxyazetidinium hydrochloride. It is plausible that "3-hydroxyazepane HCl" was a transcriptional error for one of these molecules. This document will provide a comprehensive technical overview of Hydroxyzine Hydrochloride, a widely used pharmaceutical agent, due to the high frequency of its appearance in search results related to the initial query.

Section 1: Hydroxyzine Hydrochloride - A Detailed Exposition

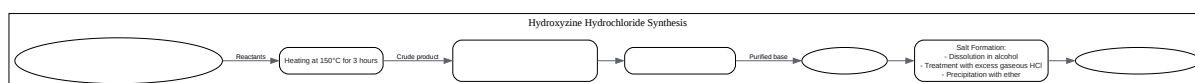
Hydroxyzine Hydrochloride is a first-generation histamine H1-receptor antagonist belonging to the piperazine class of compounds. It exhibits sedative, anxiolytic, and antiemetic properties, making it a versatile therapeutic agent.

Chemical Structure and Molecular Weight

The chemical structure of Hydroxyzine Hydrochloride is characterized by a central piperazine ring, substituted with a (4-chlorophenyl)(phenyl)methyl group on one nitrogen and a 2-(2-hydroxyethoxy)ethyl group on the other. The hydrochloride salt form enhances its stability and solubility.

Chemical Name: (RS)-2-[2-[4-[(4-Chlorophenyl)phenylmethyl]piperazin-1-yl]ethoxy]ethanol dihydrochloride[1] Molecular Formula: $C_{21}H_{29}Cl_3N_2O_2$ [1][2] Molecular Weight: 447.83 g/mol [1][2][3]

Below is a two-dimensional representation of the chemical structure of Hydroxyzine Hydrochloride.



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Caption: Generalized synthetic workflow for Hydroxyzine Hydrochloride. [4]

Analytical Methodologies

The quantification and quality control of Hydroxyzine Hydrochloride in pharmaceutical formulations are crucial. Various analytical techniques have been developed and validated for

this purpose.

High-Performance Liquid Chromatography (HPLC): A simple isocratic HPLC method with UV detection at 232 nm has been established for the quantification of hydroxyzine dihydrochloride in syrup. [5] The separation is achieved on a C18 column with a mobile phase of potassium dihydrogen phosphate buffer and acetonitrile (1:1, v/v). [5] Spectrophotometry:

Spectrophotometric methods based on charge-transfer complexation reactions have been developed. These methods utilize iodine or picric acid as acceptors, with the resulting colored products measured at 380 nm and 400 nm, respectively. [6][7] Titrimetry: Non-aqueous titrimetric methods provide a cost-effective and accurate means of determining Hydroxyzine Hydrochloride in bulk drug and formulations. [8] The drug is titrated with perchloric acid in glacial acetic acid, using crystal violet as an indicator. [8]

Section 2: 3-hydroxyazetidine hydrochloride - A Brief Overview

While less likely to be the intended compound of the original query, 3-hydroxyazetidine hydrochloride is a relevant chemical intermediate.

Chemical Structure and Synthesis

3-hydroxyazetidine hydrochloride is a four-membered heterocyclic compound. A patented synthetic method describes its preparation from tert-butylamine and epichlorohydrin through a sequence of cyclization, acetylation, and deacetylation reactions. [9] The final step involves heating the intermediate with a hydrochloric acid solution, followed by recrystallization to obtain the hydrochloride salt. [9]

Conclusion

This technical guide has addressed the ambiguity of the term "3-hydroxyazepane HCl" by providing a detailed analysis of the most probable candidate, Hydroxyzine Hydrochloride. The guide has covered its chemical structure, molecular weight, physicochemical properties, synthesis, and analytical methodologies, offering valuable insights for researchers, scientists, and professionals in drug development. A brief overview of 3-hydroxyazetidine hydrochloride has also been included as a potential, though less likely, interpretation of the original query.

The provided information, grounded in authoritative sources, serves as a comprehensive resource for understanding these important chemical compounds.

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